

The Pharmacodynamics of Itraconazole in Preclinical Models: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Itrazole*

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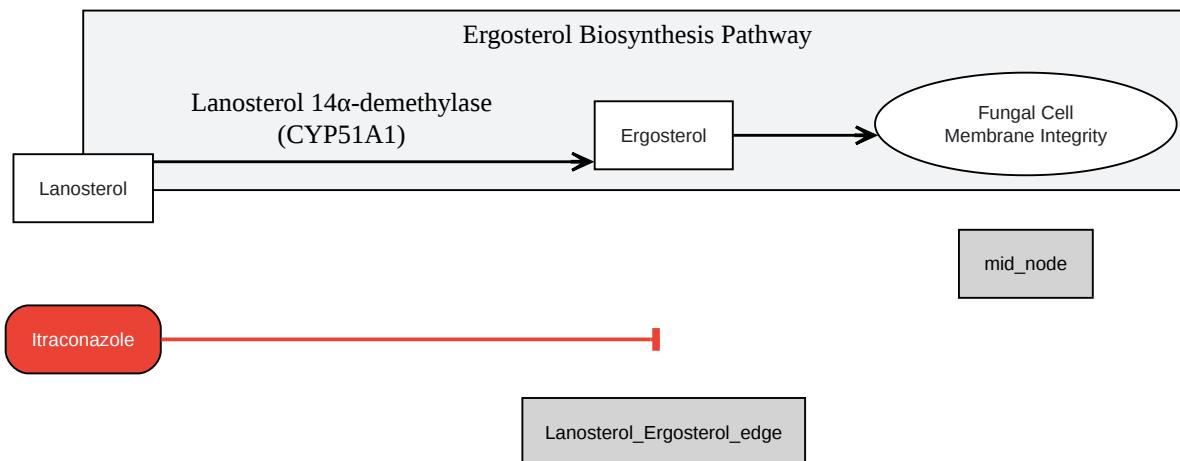
This guide provides a comprehensive overview of the preclinical pharmacodynamics of itraconazole, a broad-spectrum triazole antifungal agent. Beyond its well-established antifungal properties, itraconazole exhibits unique inhibitory effects on critical cellular signaling pathways, including the Hedgehog and angiogenesis pathways, highlighting its potential for repositioning in oncology. This document delves into its mechanisms of action, summarizes key quantitative data from *in vitro* and *in vivo* preclinical studies, and provides detailed experimental protocols for core assays.

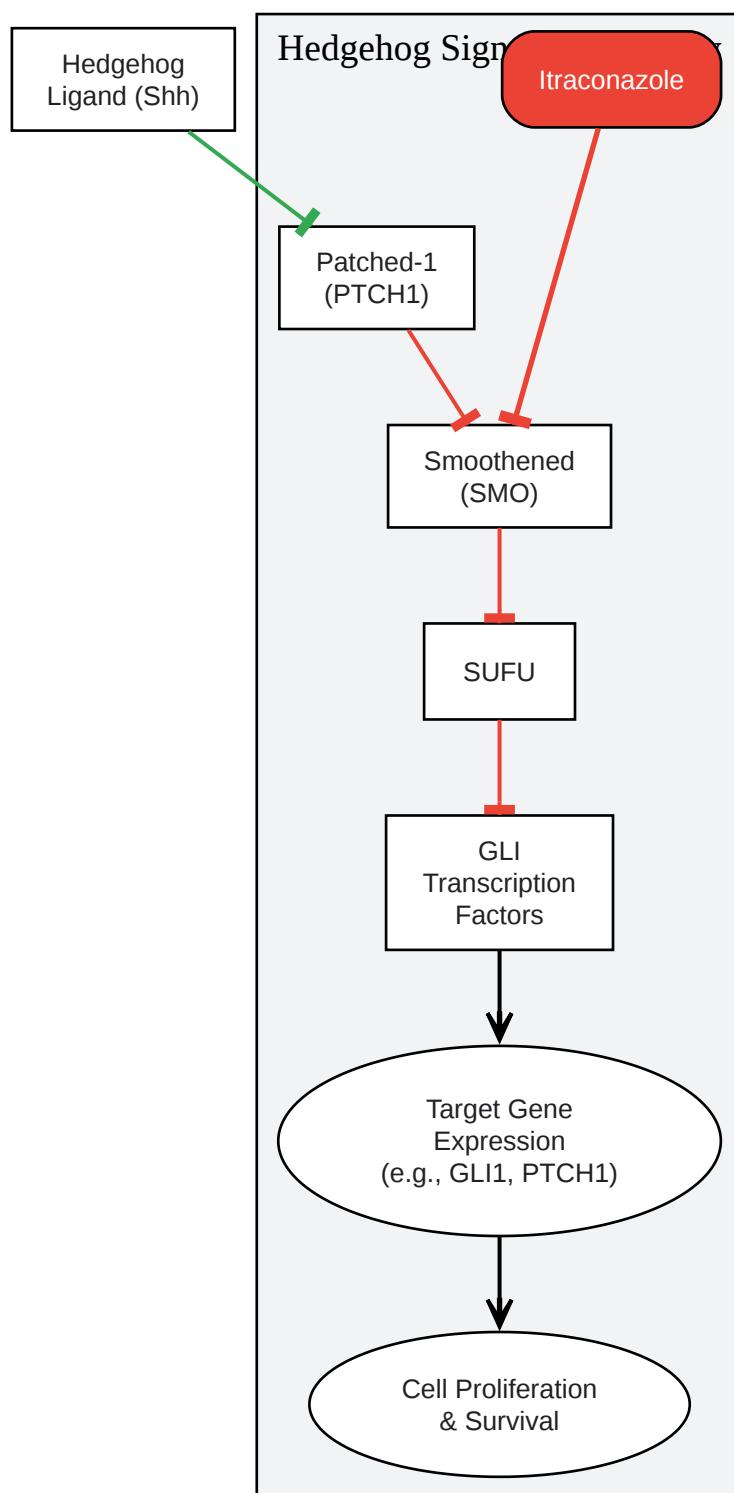
Core Mechanisms of Action

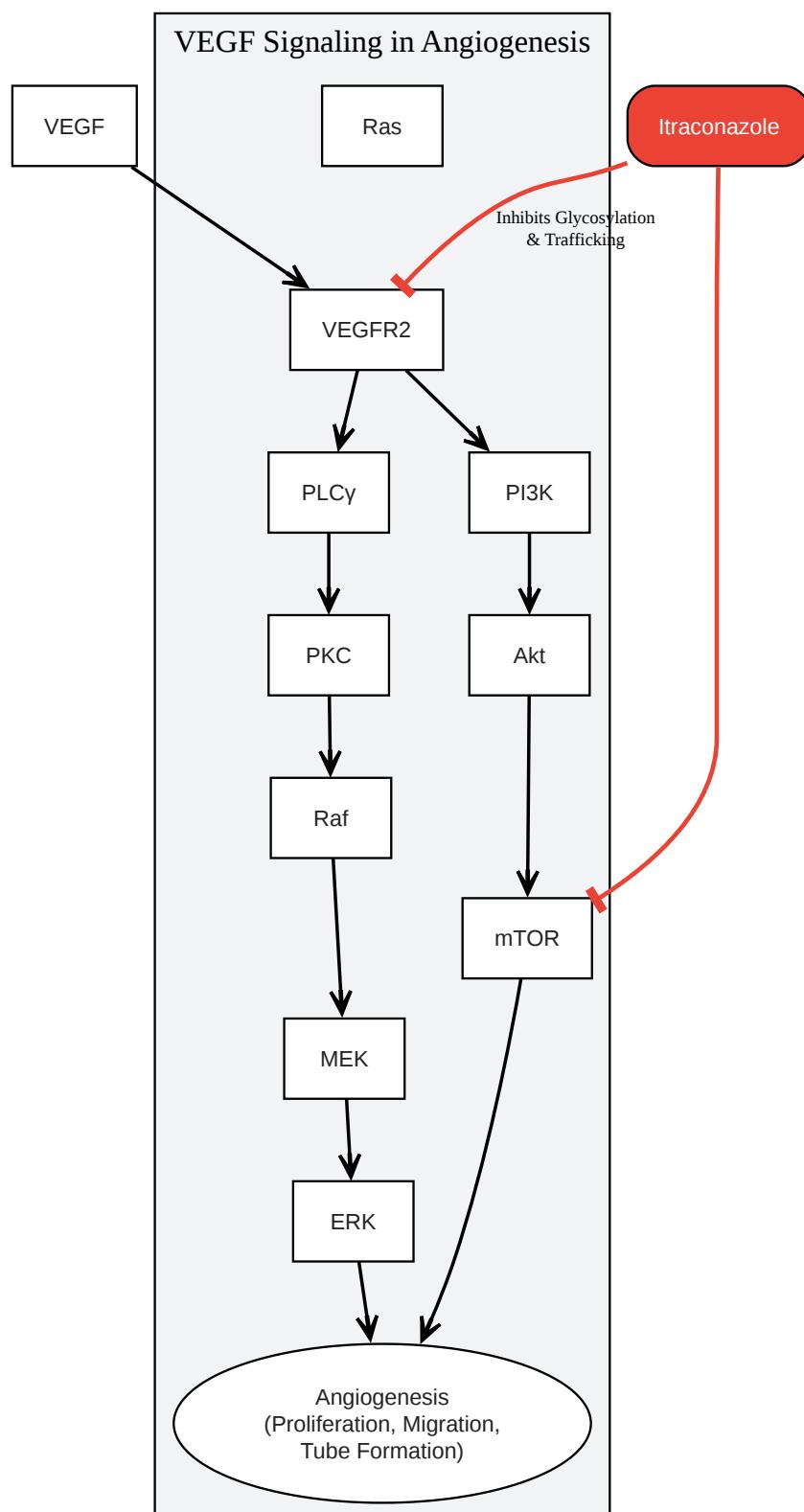
Itraconazole's therapeutic effects stem from a multi-pronged molecular mechanism targeting both fungal pathogens and key pathways involved in cancer progression.

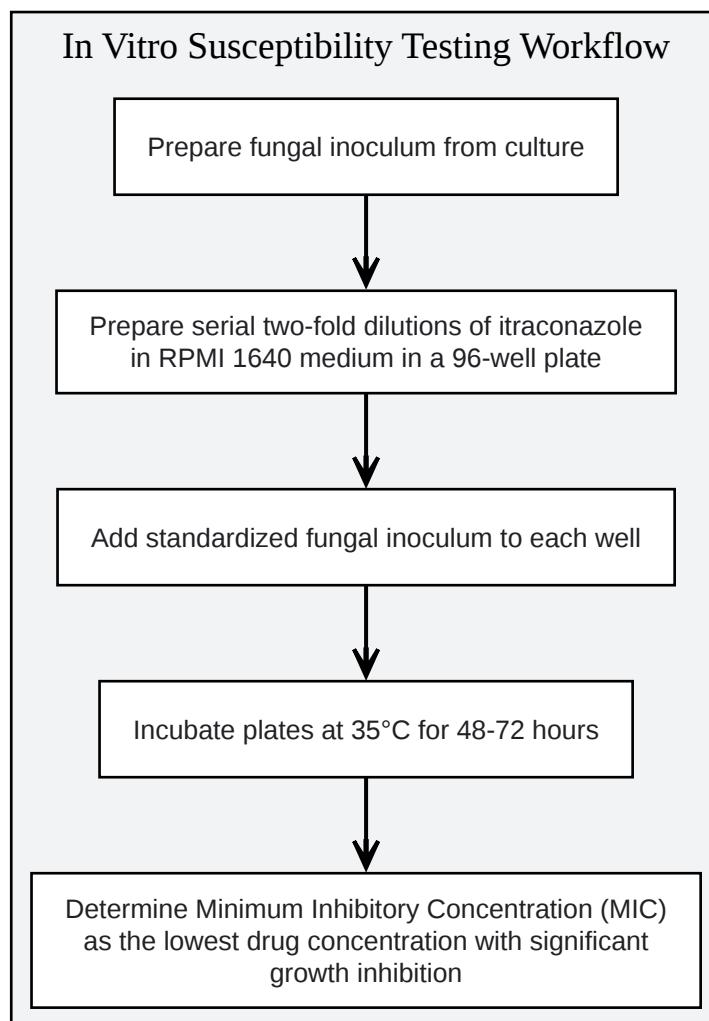
Antifungal Activity: Inhibition of Ergosterol Biosynthesis

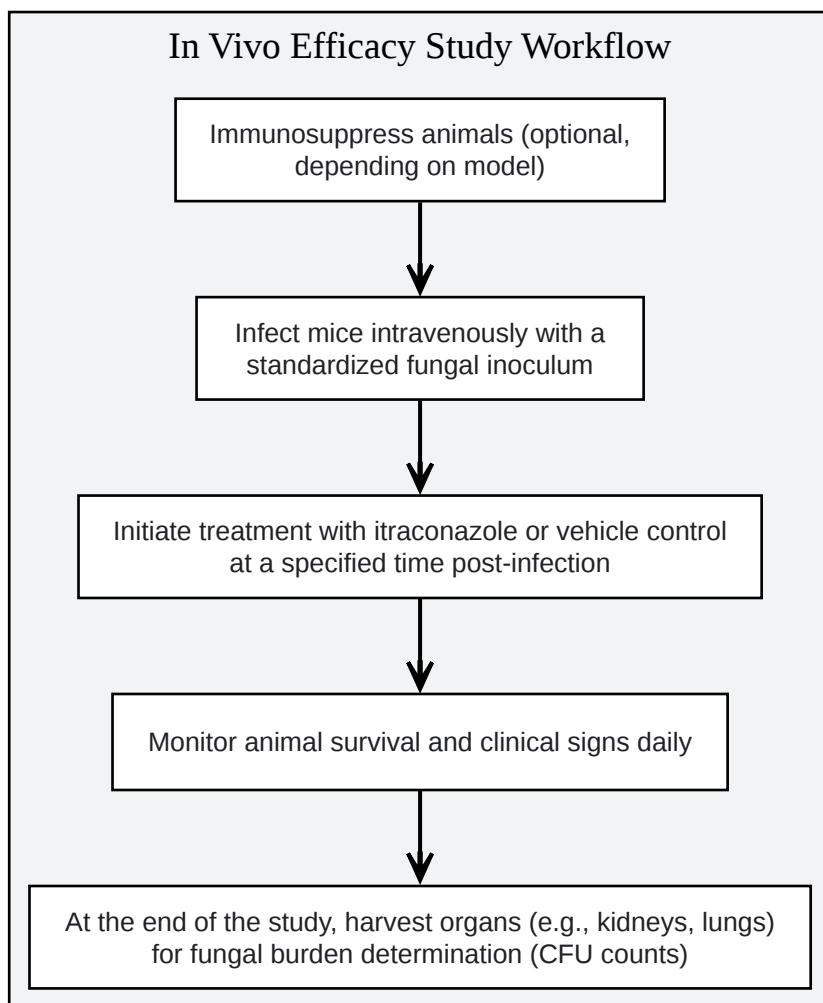
The primary antifungal mechanism of itraconazole lies in its ability to disrupt the integrity of the fungal cell membrane by inhibiting ergosterol synthesis.^{[1][2]} Itraconazole specifically targets and inhibits the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase.^{[1][2][3]} This enzyme is crucial for the conversion of lanosterol to ergosterol, an essential sterol component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.^[1] The inhibition of ergosterol synthesis leads to the accumulation of toxic methylated sterol precursors, increased cell membrane permeability, and ultimately, fungal cell death.^[1]











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References

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- 2. researchgate.net [researchgate.net]

- 3. [In vitro effect of itraconazole against various species of Candida] - PubMed [pubmed.ncbi.nlm.nih.gov]
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